

# Application Notes and Protocols for Geranyl Propionate in Fragrance Formulation

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## Compound of Interest

Compound Name: Geranyl propionate

Cat. No.: B1618796

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## Introduction to Geranyl Propionate

**Geranyl propionate** is a naturally occurring ester celebrated for its captivating fruity and floral aroma.[1][2][3][4] It is a valuable ingredient in the fragrance and flavor industries, contributing a fresh, rosy, and sweet profile to a wide array of products.[1][3] Chemically, it is the ester of geraniol and propionic acid.[5] While it can be found in essential oils like geranium and verbena in low proportions, the synthetic version is more commonly utilized in perfumery.[5]

This document provides detailed application notes and experimental protocols for the effective use of **geranyl propionate** in fragrance formulations, intended for researchers, scientists, and professionals in related fields.

## Physicochemical Properties and Odor Profile

A comprehensive understanding of the physicochemical properties and a detailed description of the odor profile are essential for the successful incorporation of **geranyl propionate** into fragrance formulations.

Table 1: Physicochemical Properties of **Geranyl Propionate**

Property	Value	Reference
CAS Number	105-90-8	[5]
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O <sub>2</sub>	[5]
Molecular Weight	210.31 g/mol	
Appearance	Colorless to pale yellow liquid	[4]
Odor	Fruity, floral, rosy, sweet, with balsamic and grape undertones	[6]
Boiling Point	252 °C at 738 mm Hg	
Flash Point	>100 °C (>212 °F)	[7]
Density	0.899 g/mL at 25 °C	
Vapor Pressure	0.0058 mmHg at 23°C	[5]
Log P (o/w)	4.413 (estimated)	[7]
Solubility	Soluble in alcohol and most fixed oils; insoluble in water, glycerol, and propylene glycol.	[4][7]
Volatility	Heart Note	[5]
Tenacity	> 76 hours on a smelling strip	[8]

#### Odor Profile Details:

**Geranyl propionate** is characterized by a multifaceted aroma. Its primary notes are sweet, fruity, and rosy.[6][8] It is often described as having a more ethereal and diffusive character compared to the more common geranyl acetate.[8] This quality makes it particularly suitable for adding lift and creating airy effects in the top and heart of a fragrance.[8] Unique to **geranyl propionate** is a subtle grape-like nuance, which allows for the creation of sophisticated fruity-floral combinations.[8] It also possesses waxy and balsamic undertones that add smoothness and warmth, preventing the sweetness from becoming overly sharp.[8]

## Applications in Fragrance Formulation

**Geranyl propionate** is a versatile ingredient used to impart fruity and floral notes in a variety of fragrance applications.

- **Fine Fragrances:** It is frequently used to enhance and add a fruity lift to floral accords, especially in rose, lilac, lily of the valley, and geranium compositions.<sup>[5][8]</sup>
- **Personal Care Products:** Its pleasant scent profile makes it a popular choice for soaps, lotions, shampoos, and other personal care items.
- **Home Care Products:** **Geranyl propionate** is utilized in detergents, fabric softeners, candles, and air fresheners to provide a fresh and floral aroma.<sup>[3]</sup>
- **Aromatherapy:** Its soothing and floral character makes it suitable for use in aromatherapy blends to promote relaxation.

Blending Recommendations:

**Geranyl propionate** blends well with a variety of other fragrance materials, including:

- Geraniol
- Nerol
- Citronellol
- Linalool
- Phenyl Ethyl Alcohol
- Citrus Aldehydes

## Experimental Protocols

The following protocols provide a detailed methodology for incorporating **geranyl propionate** into a fragrance formulation and for evaluating its stability.

# Protocol for Incorporation of Geranyl Propionate into a Fragrance Accord

This protocol outlines a step-by-step process for creating a simple floral-fruity fragrance accord featuring **geranyl propionate**.

Materials and Equipment:

- **Geranyl propionate**
- Other fragrance raw materials (e.g., Phenyl Ethyl Alcohol, Linalool, Citronellol, Bergamot oil, Hedione, Galaxolide)
- Perfumer's alcohol (Ethanol, 95% or higher)
- Glass beakers and stirring rods
- Digital scale (accurate to 0.001g)
- Glass dropper pipettes
- Amber glass bottles with tight-fitting caps
- Scent strips (blotters)

Procedure:

- **Prepare Stock Solutions:** To facilitate precise blending, it is recommended to prepare 10% dilutions of each solid or highly viscous raw material in perfumer's alcohol. **Geranyl propionate**, being a liquid, can be used neat or diluted.
- **Formulation Design (Example - Rose Accord):**
  - **Base Notes (20% of concentrate):**
    - Galaxolide (musk): 15%
    - Phenyl Ethyl Alcohol (rose): 5%

- Heart Notes (50% of concentrate):
  - **Geranyl Propionate**: 15%
  - Citronellol (rose, geranium): 20%
  - Hedione (jasmine): 15%
- Top Notes (30% of concentrate):
  - Linalool (floral, woody): 15%
  - Bergamot oil (citrus): 15%
- Blending: a. Tare a clean amber glass bottle on the digital scale. b. Add the base note ingredients one by one, recording the exact weight of each addition. c. Gently swirl the bottle to mix the base notes. d. Add the heart note ingredients, including the **geranyl propionate**, to the bottle, again recording the precise weights. e. Gently swirl to combine. f. Finally, add the top note ingredients and record their weights. g. Cap the bottle tightly and swirl gently to ensure a homogenous mixture.
- Maceration (Aging): a. Store the fragrance concentrate in a cool, dark place for a minimum of 48 hours, and ideally for 1 to 3 weeks.<sup>[1]</sup> This allows the different aromatic molecules to interact and the fragrance to mature and become more cohesive.
- Dilution: a. After maceration, dilute the concentrate to the desired strength (e.g., 15-20% for an Eau de Parfum) in perfumer's alcohol. b. For a 10g batch of Eau de Parfum at 20% concentration, you would add 2g of your fragrance concentrate to 8g of perfumer's alcohol.
- Final Maceration and Filtration: a. Allow the final perfume to macerate for another week. b. If any sedimentation occurs, chill the perfume to approximately 4°C for 24 hours and then filter it to remove any precipitates.
- Evaluation: a. Dip a scent strip into the final fragrance. b. Evaluate the initial impression (top notes), the development over a few hours (heart notes), and the long-lasting character (base notes). Note the contribution of **geranyl propionate** to the overall scent profile.

# Protocol for Stability Testing of a Fragrance Formulation Containing Geranyl Propionate

This protocol describes an accelerated stability testing procedure to evaluate the impact of temperature on a fragrance formulation.

## Materials and Equipment:

- Final fragrance formulation containing **geranyl propionate**
- Control sample of the fragrance stored at room temperature in the dark
- Identical amber glass bottles with airtight caps
- Temperature-controlled oven (e.g., incubator) set to 40°C
- Gas Chromatography-Mass Spectrometry (GC-MS) system (optional, for detailed chemical analysis)
- pH meter (for aqueous-based products)
- Viscometer (for viscous products)

## Procedure:

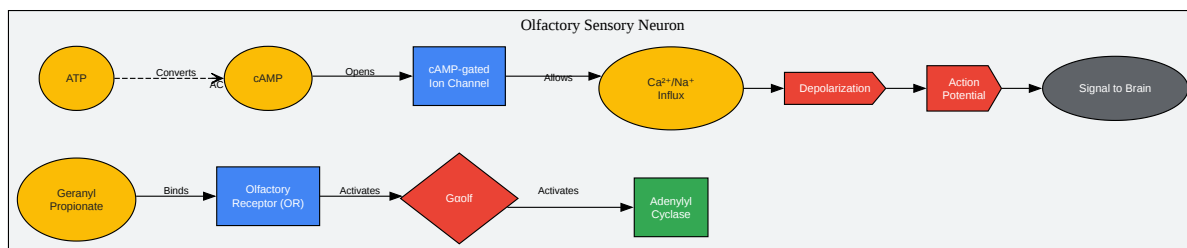
- **Sample Preparation:** a. Fill several identical amber glass bottles with the fragrance formulation. b. Tightly cap the bottles, ensuring a good seal. c. Designate one bottle as the control and store it at room temperature (approximately 20-25°C) in a dark place.
- **Accelerated Aging:** a. Place the other sample bottles in a temperature-controlled oven set at 40°C.<sup>[9]</sup> b. The duration of the test can vary, but a common timeframe is 3 to 6 months, which can simulate a longer shelf life at room temperature.<sup>[9]</sup>
- **Evaluation at Time Points:** a. At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), remove one sample from the oven. b. Allow the sample to return to room temperature for 24 hours before evaluation.

- Sensory Evaluation: a. Dip a clean scent strip into the aged sample and another into the control sample. b. Compare the odor profile of the aged sample to the control. Note any changes in the top, heart, or base notes. Specifically, look for any "off-notes" that might indicate the degradation of **geranyl propionate** into propionic acid.
- Physicochemical Evaluation: a. Color and Appearance: Visually compare the color and clarity of the aged sample to the control. b. pH (if applicable): Measure the pH of the aged and control samples. A significant change could indicate chemical reactions. c. Viscosity (if applicable): Measure the viscosity of the aged and control samples.
- Instrumental Analysis (Optional): a. If a GC-MS is available, analyze both the aged and control samples. b. Compare the chromatograms to identify any new peaks (degradation products) or a decrease in the peak area of **geranyl propionate** in the aged sample.
- Data Recording and Interpretation: a. Record all observations in a detailed log. b. Based on the sensory and physicochemical data, assess the stability of the fragrance formulation under the tested conditions. Significant changes in odor, color, or chemical composition may indicate a need for reformulation, potentially with the addition of antioxidants or UV stabilizers.

## Mandatory Visualizations

### Olfactory Signaling Pathway

The perception of **geranyl propionate**, like all odorants, is initiated by its interaction with olfactory receptors (ORs) in the nasal epithelium. This triggers a G-protein-coupled receptor (GPCR) signaling cascade. While the specific human olfactory receptors that bind to **geranyl propionate** are not yet fully elucidated, the general mechanism of olfactory signal transduction is well-understood. Interestingly, propionate, a component of **geranyl propionate**, has been shown to activate the human olfactory receptor OR51E2.



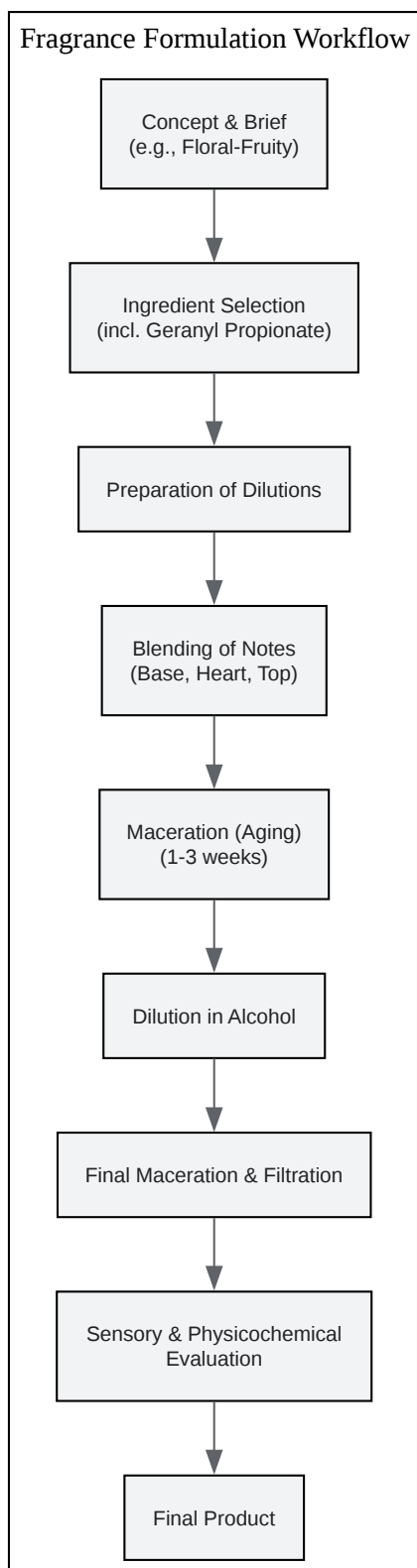
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Caption: Canonical olfactory signal transduction pathway.

## Experimental Workflow for Fragrance Formulation

The following diagram illustrates the key steps in the process of creating a fragrance formulation that includes a new ingredient like **geranyl propionate**.



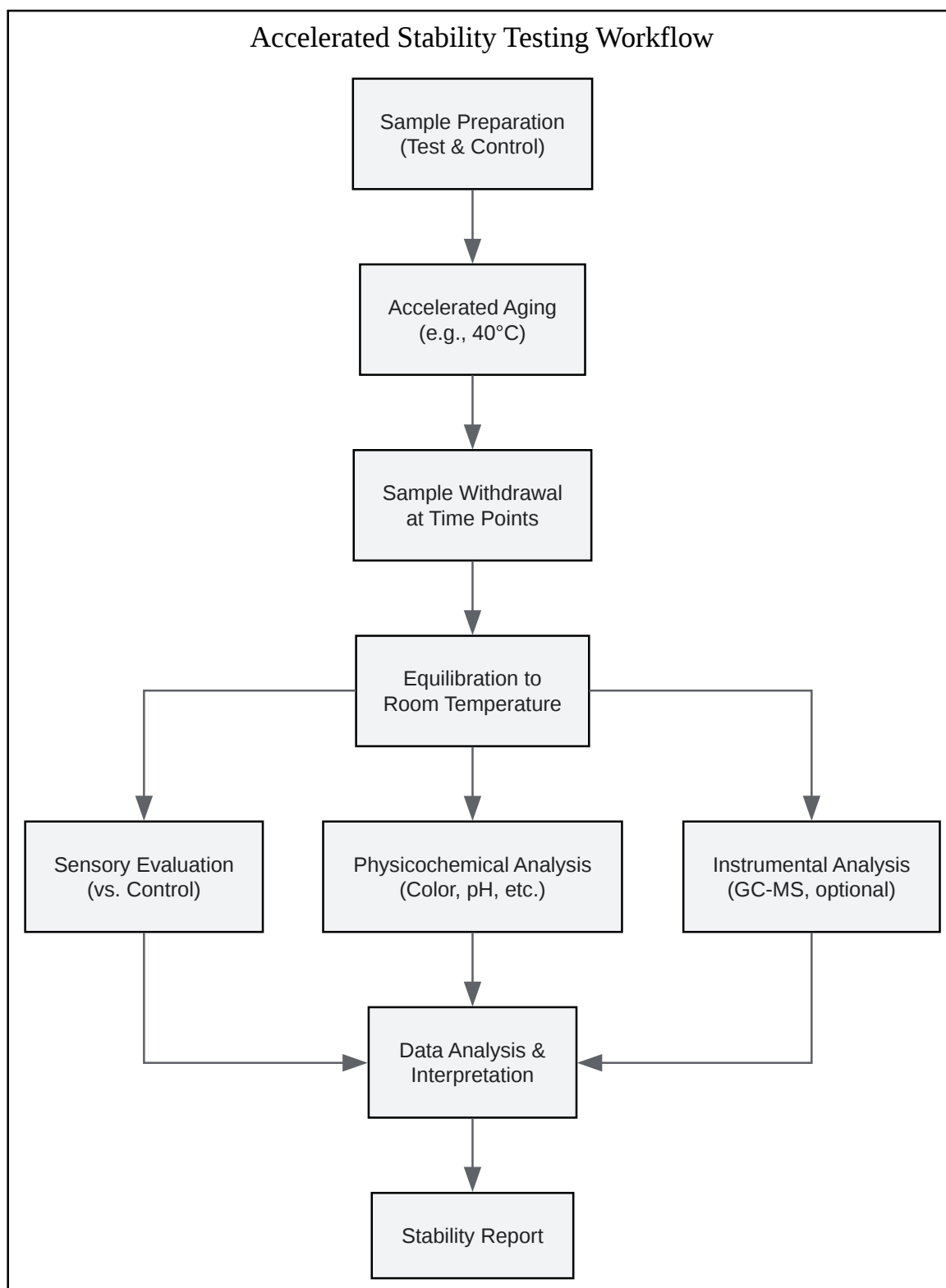


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Caption: Workflow for fragrance formulation.

## Experimental Workflow for Accelerated Stability Testing

This diagram outlines the process for conducting accelerated stability testing on a fragrance formulation.



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Caption: Workflow for accelerated stability testing.

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